

CY5.5 Dimethyl: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: CY5.5 Dimethyl

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical and photophysical properties of **CY5.5 Dimethyl**, a near-infrared (NIR) cyanine dye. This document is intended to serve as a valuable resource for researchers utilizing this fluorophore in a variety of applications, from fluorescence microscopy to in vivo imaging.

Core Chemical and Photophysical Properties

CY5.5 Dimethyl is a non-sulfonated, non-activated cyanine dye characterized by its bright fluorescence in the far-red to near-infrared spectrum. Its properties make it a useful tool for applications requiring low background autofluorescence and deep tissue penetration.^{[1][2][3]} It is important to distinguish **CY5.5 Dimethyl** from CY5 Dimethyl, as they are distinct molecules with different spectral properties.

Quantitative Data Summary

The key chemical and photophysical parameters of **CY5.5 Dimethyl** are summarized in the table below. These values represent a consensus from various suppliers and literature sources.

Property	Value	References
Chemical Formula	C ₃₅ H ₃₅ ClN ₂	[4]
Molecular Weight	~519.1 g/mol	[4][5]
CAS Number	138248-58-5	[4]
Appearance	Dark golden or dark blue solid/powder	[6]
Excitation Maximum (λ _{ex})	678 - 684 nm	[4][6][7][8][9]
Emission Maximum (λ _{em})	694 - 710 nm	[4][6][7][10]
Molar Extinction Coefficient (ε)	~190,000 - 198,000 M ⁻¹ cm ⁻¹	[4][10]
Quantum Yield (Φ)	~0.2 - 0.28	[4][11][12]
Purity	≥95%	[4]

Solubility and Stability

CY5.5 Dimethyl is a non-sulfonated dye, which dictates its solubility characteristics.[5][6][11]

- **Solubility:** It exhibits good solubility in organic solvents such as dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).[5][6][11][13] Its solubility in aqueous solutions is limited.[4][5][13] For experimental use, it is common to prepare a concentrated stock solution in an anhydrous organic solvent.[14][15]
- **Stability and Storage:** As with most cyanine dyes, **CY5.5 Dimethyl** is sensitive to light.[16] It is recommended to store the solid compound at -20°C, protected from light and moisture.[4][15][16] Solutions should also be protected from light to prevent photobleaching.[16][17] The reactive forms of cyanine dyes are unstable and should be used immediately after preparation.[18]

Experimental Applications and Protocols

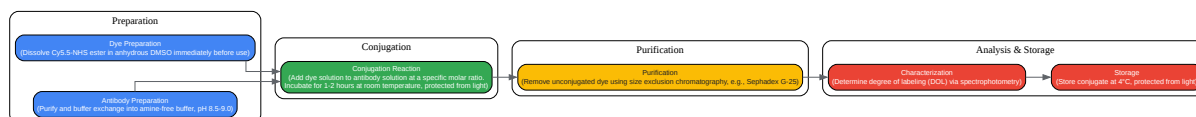
CY5.5 Dimethyl is a non-activated dye, meaning it does not have a reactive group for direct conjugation to biomolecules.[4][5][11] Its primary use is as a non-reactive fluorophore for control experiments and for instrument calibration.[4][5][11]

However, the cyanine core of CY5.5 can be functionalized with reactive groups (e.g., NHS ester, maleimide) to enable covalent labeling of proteins, antibodies, and other biomolecules. [10][15] These functionalized derivatives are widely used in various applications:

- **In Vivo Imaging:** The near-infrared emission of CY5.5 allows for deep tissue imaging with reduced background fluorescence, making it suitable for small animal in vivo studies. [1][3][10][19][20]
- **Fluorescence Microscopy and Flow Cytometry:** CY5.5-conjugated biomolecules are used to label specific cellular targets for visualization and quantification. [6][21]
- **Targeted Drug Delivery:** Conjugating CY5.5 to therapeutic agents or targeting moieties enables the visualization of drug distribution and accumulation in target tissues. [1]

Experimental Workflow: Antibody Conjugation (General Protocol)

While **CY5.5 Dimethyl** itself is non-reactive, a common experimental procedure involving this fluorophore's core structure is its conjugation to proteins like antibodies. The following is a generalized protocol for labeling an antibody with an amine-reactive CY5.5 NHS ester.



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Caption: Generalized workflow for the conjugation of an amine-reactive CY5.5 dye to an antibody.

Experimental Protocol: Antibody Conjugation with Amine-Reactive CY5.5

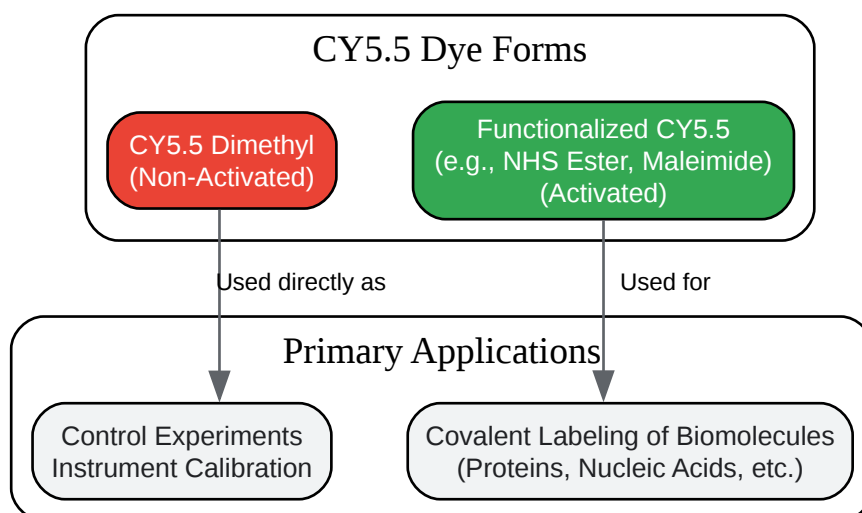
This protocol is a representative example for labeling antibodies with a CY5.5 NHS ester. The optimal conditions, particularly the dye-to-protein molar ratio, should be empirically determined for each specific antibody.[\[18\]](#)

- Antibody Preparation:
 - Dialyze the purified antibody against an amine-free buffer (e.g., 0.1 M sodium bicarbonate, pH 8.5-9.0) to remove any interfering substances and to adjust the pH for optimal conjugation.[\[22\]](#)
 - Adjust the antibody concentration to 1-2 mg/mL.[\[18\]](#)[\[22\]](#)
- Dye Preparation:
 - Immediately before use, dissolve the amine-reactive CY5.5 (e.g., CY5.5 NHS ester) in anhydrous DMSO to a concentration of 10 mg/mL.[\[14\]](#)[\[18\]](#)
- Conjugation Reaction:
 - Slowly add the calculated amount of the CY5.5 solution to the antibody solution while gently stirring. The optimal molar ratio of dye to antibody is typically between 3:1 and 10:1 and should be optimized.[\[14\]](#)[\[18\]](#)
 - Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.[\[14\]](#)[\[18\]](#)[\[22\]](#)
- Purification of the Conjugate:
 - Remove the unreacted, free dye from the labeled antibody using a size-exclusion chromatography column (e.g., Sephadex G-25).[\[14\]](#)[\[15\]](#)
 - Elute with a suitable buffer, such as phosphate-buffered saline (PBS), pH 7.2-7.4.[\[14\]](#)

- Collect the fractions containing the fluorescently labeled antibody, which will typically be the first colored fractions to elute.
- Characterization and Storage:
 - Determine the degree of labeling (DOL), which is the average number of dye molecules per antibody, by measuring the absorbance of the conjugate at 280 nm (for the protein) and at the excitation maximum of CY5.5 (~680 nm).
 - Store the purified conjugate at 4°C in the dark. For long-term storage, the addition of a preservative or storage at -20°C may be considered.[23]

Logical Relationship: Activated vs. Non-Activated Dye

The utility of **CY5.5 Dimethyl** is best understood in the context of its chemical reactivity, or lack thereof. The following diagram illustrates the logical relationship between the non-activated form and its application as a control, versus a functionalized, activated form used for conjugation.



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Caption: Logical flow differentiating the applications of non-activated versus activated CY5.5 dyes.

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